

In-Depth Technical Guide to tert-Nonyl Mercaptan: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Nonyl mercaptan*

Cat. No.: *B2777767*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-Nonyl mercaptan (TNM), also known as tert-nonanethiol, is a versatile organosulfur compound with a highly branched C9 alkyl chain. Its unique chemical structure, characterized by a thiol (-SH) functional group attached to a tertiary carbon, imparts specific reactivity that makes it a valuable intermediate and additive in various industrial applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **tert-Nonyl mercaptan**, with a focus on quantitative data, detailed experimental methodologies, and the visualization of its key chemical processes. This information is intended to be a valuable resource for researchers and professionals working in polymer chemistry, lubrication technology, and chemical synthesis.

Physical Properties

The physical properties of **tert-Nonyl mercaptan** are crucial for its handling, storage, and application. A summary of these properties is presented in the table below.

| Property | Value | Units | Conditions |
|------------------------------------|-------------------------|-------------------|--------------|
| Molecular Formula | C9H20S | - | - |
| Molecular Weight | 160.32 | g/mol | - |
| Appearance | Clear, colorless liquid | - | Ambient |
| Odor | Strong, pungent | - | - |
| Boiling Point | 188 | °C | at 101.3 kPa |
| Melting Point | < -70 | °C | - |
| Density | 0.856 | g/cm ³ | at 25 °C |
| Viscosity | 2.84 | cP | at 20 °C |
| Flash Point | 40 | °C | Closed Cup |
| Vapor Pressure | 0.578 | mmHg | at 25 °C |
| Water Solubility | 16.6 | mg/L | at 20 °C |
| Partition Coefficient (log Kow) | 4.21 | - | at 20 °C |
| Refractive Index | 1.457 | - | at 20 °C |

Chemical Properties and Reactivity

Tert-Nonyl mercaptan exhibits reactivity typical of thiols, which is largely governed by the sulfhydryl group. It is a flammable liquid and can form explosive mixtures with air. It is stable under recommended storage conditions but is incompatible with strong oxidizing agents. Hazardous decomposition products upon combustion include carbon oxides and sulfur oxides.

Experimental Protocols

The following section details the methodologies for determining the key physical properties of **tert-Nonyl mercaptan**, referencing internationally recognized standards.

Boiling Point Determination (OECD 103)

The boiling point is determined using the ebulliometer method as described in OECD Guideline 103.

- Apparatus: An ebulliometer equipped with a heating mantle, a condenser, and a calibrated temperature measuring device.
- Procedure:
 - The ebulliometer is filled with the test substance.
 - The substance is heated to its boiling point.
 - The temperature of the boiling liquid and its vapor are measured under equilibrium conditions.
 - The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

Density Determination (OECD 109)

The density of liquid **tert-Nonyl mercaptan** is determined using a pycnometer as outlined in OECD Guideline 109.

- Apparatus: A calibrated pycnometer of a known volume, a balance with a precision of ± 0.1 mg, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the test substance, taking care to avoid air bubbles.
 - The filled pycnometer is brought to the test temperature (25 °C) in the constant temperature bath.
 - The pycnometer is reweighed.
 - The density is calculated from the mass of the substance and the known volume of the pycnometer.

Flash Point Determination (ASTM D93)

The flash point is determined using the Pensky-Martens closed-cup tester according to ASTM D93, Procedure A.

- Apparatus: A Pensky-Martens closed-cup apparatus consisting of a test cup, a lid with a shutter mechanism, a stirrer, a heat source, and an ignition source.
- Procedure:
 - The test cup is filled with the sample to the specified level.
 - The lid is placed on the cup, and the sample is heated at a controlled rate while being stirred.
 - At regular temperature intervals, the stirring is stopped, and an ignition source is applied through the shutter opening.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Vapor Pressure Determination (ASTM D5191)

The vapor pressure is determined using the mini method as described in ASTM D5191.

- Apparatus: An automated vapor pressure instrument.
- Procedure:
 - A small, chilled sample of the liquid is introduced into a temperature-controlled chamber.
 - The chamber is sealed, and the volume is expanded, creating a vacuum.
 - The sample is allowed to equilibrate at the test temperature (25 °C).
 - The resulting pressure in the chamber is measured as the vapor pressure.

Water Solubility Determination (OECD 105)

The water solubility is determined using the flask method as specified in OECD Guideline 105, suitable for substances with solubilities above 10^{-2} g/L.

- Apparatus: A constant temperature bath, flasks with stoppers, and an analytical method for quantifying the concentration of the test substance in water.
- Procedure:
 - An excess amount of the test substance is added to a known volume of water in a flask.
 - The flask is agitated in a constant temperature bath (20 °C) for a sufficient period to reach equilibrium.
 - The mixture is centrifuged or filtered to separate the undissolved substance.
 - The concentration of the test substance in the aqueous phase is determined by a suitable analytical method.

Partition Coefficient (n-octanol/water) Determination (OECD 107)

The n-octanol/water partition coefficient (K_{ow}) is determined using the shake flask method as described in OECD Guideline 107.

- Apparatus: Centrifuge, mechanical shaker, and analytical equipment to determine the concentration of the substance in both phases.
- Procedure:
 - n-octanol and water are mutually saturated.
 - A known amount of the test substance is dissolved in either n-octanol or water.
 - The two phases are mixed in a vessel and shaken until equilibrium is reached.
 - The phases are separated by centrifugation.

- The concentration of the test substance in both the n-octanol and water phases is measured.
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase.

Viscosity Determination (OECD 114)

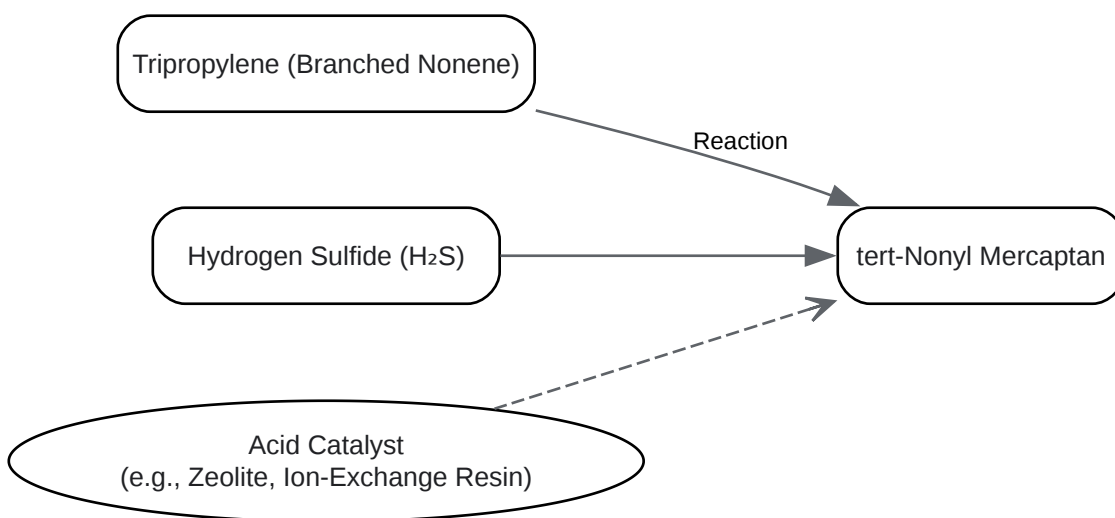
The dynamic viscosity is determined using a rotational viscometer as per OECD Guideline 114.

- Apparatus: A rotational viscometer with a suitable measuring system (e.g., cone-plate or concentric cylinders) and a temperature-controlled sample holder.
- Procedure:
 - The sample is placed in the viscometer's measuring cell and allowed to reach thermal equilibrium (20 °C).
 - The measuring spindle is rotated at a known speed, and the resulting torque is measured.
 - The dynamic viscosity is calculated from the torque, rotational speed, and the geometry of the measuring system.

Key Chemical Processes and Mechanisms

Synthesis of tert-Nonyl Mercaptan

Tert-Nonyl mercaptan is commercially produced by the reaction of a branched nonene (tripropylene) with hydrogen sulfide in the presence of an acidic catalyst.

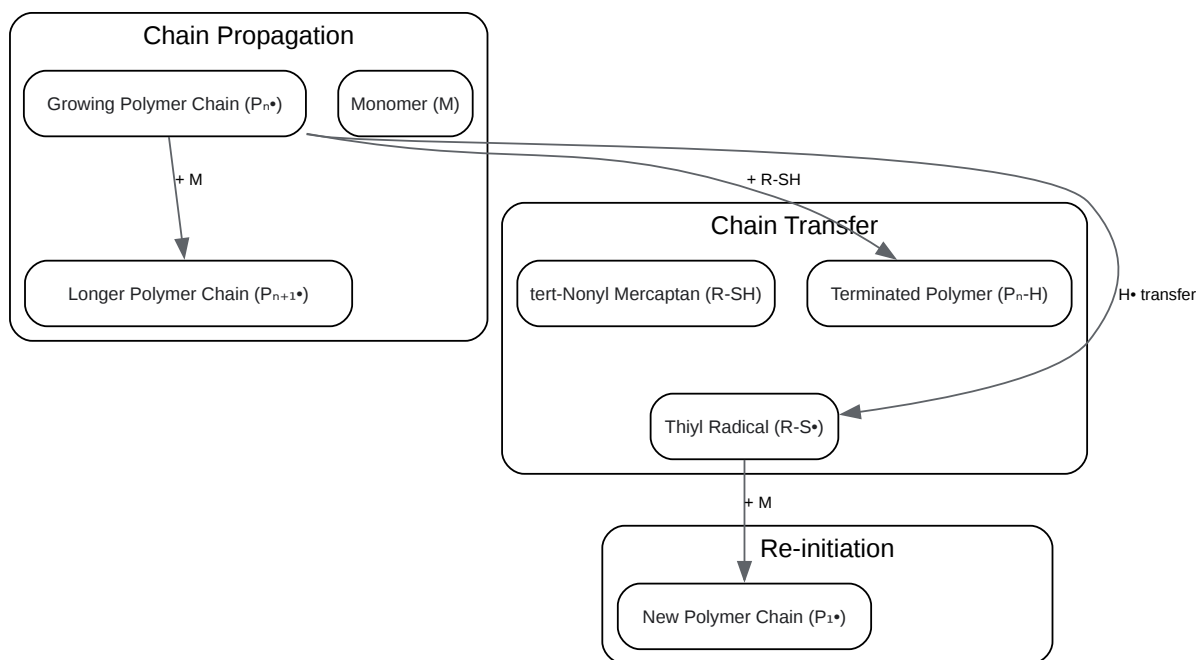


[Click to download full resolution via product page](#)

Caption: Synthesis of **tert-Nonyl Mercaptan**.

Mechanism as a Chain Transfer Agent in Radical Polymerization

In radical polymerization, **tert-Nonyl mercaptan** acts as a chain transfer agent to control the molecular weight of the resulting polymer. The labile S-H bond allows for the transfer of a hydrogen atom to the growing polymer radical, terminating that chain and initiating a new one.

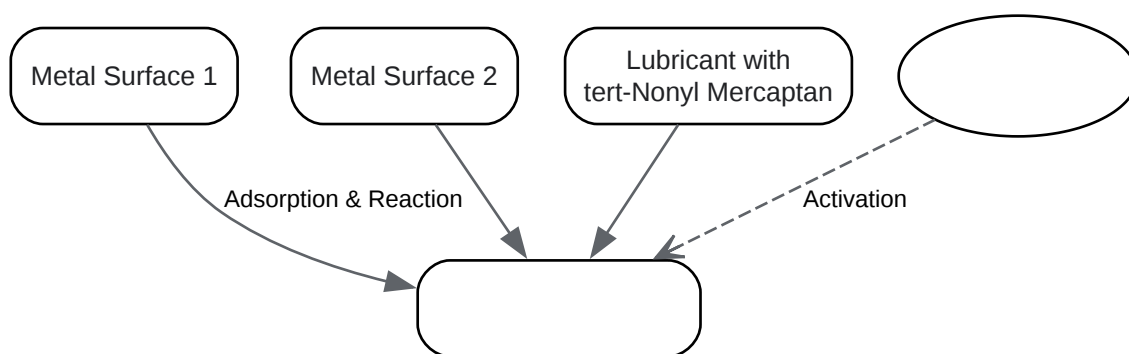


[Click to download full resolution via product page](#)

Caption: Chain transfer mechanism of **tert-Nonyl Mercaptan**.

Role as an Anti-Wear Additive in Lubricants

When used as a lubricant additive, **tert-Nonyl mercaptan** and its derivatives form a protective film on metal surfaces under boundary lubrication conditions (high load and/or low speed). This sacrificial layer prevents direct metal-to-metal contact, reducing friction and wear.



[Click to download full resolution via product page](#)

Caption: Anti-wear mechanism of **tert-Nonyl Mercaptan**.

- To cite this document: BenchChem. [In-Depth Technical Guide to tert-Nonyl Mercaptan: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2777767#physical-and-chemical-properties-of-tert-nonyl-mercaptan\]](https://www.benchchem.com/product/b2777767#physical-and-chemical-properties-of-tert-nonyl-mercaptan)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

